

Coelenterazine hcp vs. Native Coelenterazine: A Comparative Guide to Luminescence Intensity

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Compound of Interest

Compound Name: *Coelenterazine hcp*

Cat. No.: *B048168*

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For researchers, scientists, and drug development professionals seeking to optimize their bioluminescence-based assays, the choice of coelenterazine substrate is a critical determinant of signal intensity and overall assay performance. This guide provides a detailed comparison of **coelenterazine hcp** and native coelenterazine, focusing on luminescence intensity and supported by experimental data and protocols.

Coelenterazine hcp consistently demonstrates a significantly higher luminescence intensity compared to its native counterpart. This enhanced brightness makes it a superior choice for assays requiring high sensitivity and a robust signal-to-noise ratio.

Quantitative Comparison of Luminescence Intensity

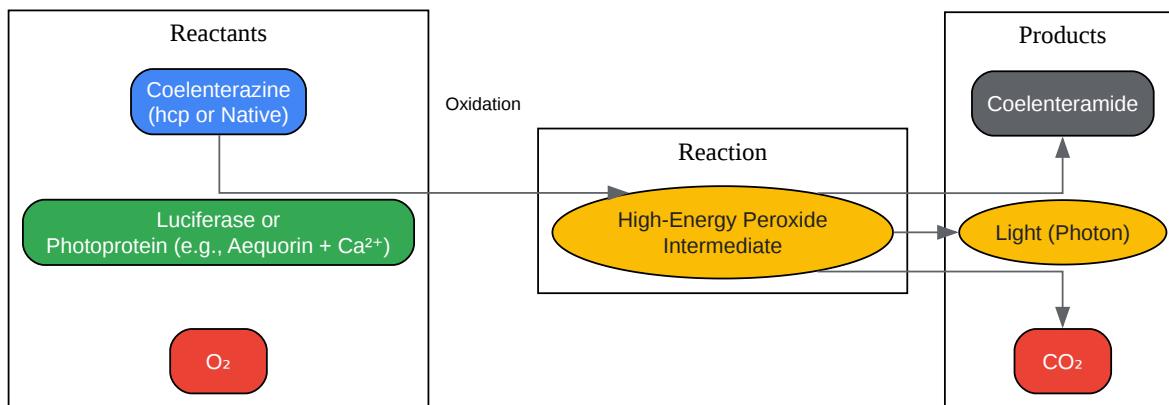
The following table summarizes the key performance differences between **coelenterazine hcp** and native coelenterazine, particularly in the context of their use with the photoprotein aequorin.

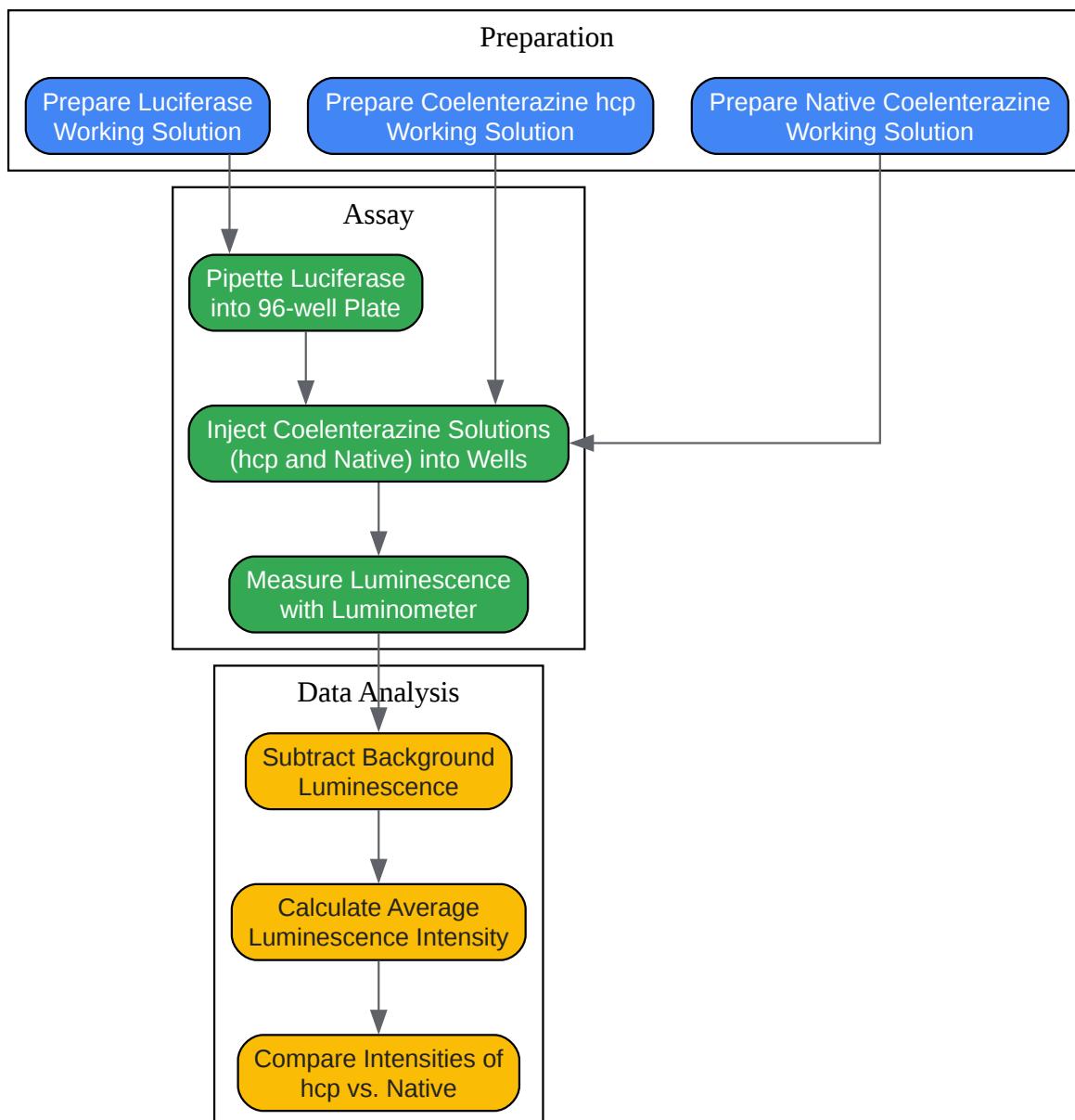
Feature	Coelenterazine hcp	Native Coelenterazine	Reference
Relative Luminescence Intensity (with aequorin)	190 to 500 times higher	1 (Baseline)	[1] [2] [3] [4]
Response Time (with aequorin)	Faster	Slower	[1]
Emission Maximum (with Renilla luciferase)	~444-467 nm	~465 nm	

The dramatic increase in light output with **coelenterazine hcp** is a key advantage in various applications, including high-throughput screening and *in vivo* imaging, where maximizing signal detection is paramount.

Mechanism of Coelenterazine Bioluminescence

The fundamental mechanism of light emission for both **coelenterazine hcp** and native coelenterazine is the same. In the presence of a luciferase (like Renilla luciferase) or a photoprotein (like aequorin complexed with Ca^{2+}), the coelenterazine molecule undergoes an oxidative decarboxylation. This reaction forms an unstable, high-energy peroxide intermediate which then decomposes, releasing a photon of light and forming coelenteramide. The specific chemical modifications in the **coelenterazine hcp** structure are responsible for its enhanced quantum yield, resulting in a much brighter signal.



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